

Personal protective equipment for handling 2',5'-Dimethylacetophenone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2',5'-Dimethylacetophenone

Cat. No.: B146730

[Get Quote](#)

Safe Handling and Disposal of 2',5'-Dimethylacetophenone

This document provides essential safety protocols and logistical information for the handling and disposal of **2',5'-Dimethylacetophenone** (CAS No. 2142-73-6) in a laboratory setting. The following procedural guidance is intended for researchers, scientists, and drug development professionals to ensure safe laboratory operations.

Hazard Identification and Classification

2',5'-Dimethylacetophenone is a combustible liquid that poses several health risks. It is crucial to understand its hazards before handling. The substance is classified under the Globally Harmonized System (GHS) as follows:

Hazard Class	GHS Classification	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[1]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled[1]
Skin Irritation	Category 2	H315: Causes skin irritation[2] [3]
Eye Irritation	Category 2 / 2A	H319: Causes serious eye irritation[1][2][3]
Target Organ Toxicity	Category 3	H335: May cause respiratory irritation[2][3]
Physical Hazard	Flammable liquids, Category 4	H227: Combustible liquid

The signal word for this chemical is Warning.[1][3]

Quantitative Safety Data

Below are the key physical and chemical properties relevant to the safe handling of **2',5'-Dimethylacetophenone**. Currently, no specific Permissible Exposure Limits (PEL) have been established by OSHA for this compound.[4]

Property	Value
Flash Point	95 - 96 °C (203 - 204.8 °F) - closed cup[5][6]
Boiling Point	195 - 231 °C (383 - 447.8 °F)[5][6]
Density	0.988 g/mL at 25 °C[5]
Appearance	Clear colorless to yellow liquid[3]
Occupational Exposure Limits	Not established

Operational and Disposal Plans

Adherence to the following step-by-step procedures is mandatory to minimize exposure risk and ensure a safe working environment.

Engineering Controls and Preparation

- Ventilation: All handling of **2',5'-Dimethylacetophenone** must occur in a well-ventilated area. [2][3] A certified chemical fume hood is required. The air velocity at the extraction point should be sufficient to prevent vapor accumulation.[2]
- Emergency Equipment: Ensure that a fully functional eyewash station and a safety shower are readily accessible and in close proximity to the workstation.[1]
- Storage: Store in a cool, dry, well-ventilated place away from heat and ignition sources.[3] Keep containers tightly closed and clearly labeled.[2][3] Suitable containers include polyethylene or polypropylene.[2]

Required Personal Protective Equipment (PPE)

The following PPE is the minimum requirement for any individual handling **2',5'-Dimethylacetophenone**.

Area of Protection	Required PPE	Best Practices
Eye & Face	Chemical safety goggles and a face shield. ^{[2][7]}	A face shield must be used in combination with goggles where splashing is a risk. ^[7]
Hand	Chemical-resistant gloves (e.g., Nitrile, Neoprene). ^{[2][5][7]}	Inspect gloves for integrity before use. Consult the manufacturer's data for breakthrough times and chemical compatibility. ^[1] Remove gloves carefully to avoid skin contamination.
Body	Long-sleeved lab coat or chemical-resistant gown; PVC apron. ^{[1][2]}	Ensure clothing provides full coverage of the arms. Launder contaminated clothing separately before reuse. ^[2]
Respiratory	Not required if handled within a functioning fume hood.	If ventilation is inadequate or in the event of a major spill, a NIOSH-approved respirator (e.g., surgical N-95) or self-contained breathing apparatus is necessary. ^{[2][8][9]}

Chemical Handling Protocol

- Don PPE: Before entering the handling area, don PPE in the following order: lab coat/gown, safety goggles, face shield, and finally, gloves.
- Handle Chemical: Conduct all work inside a chemical fume hood. Avoid all personal contact, including the inhalation of vapors.^[2] Do not eat, drink, or smoke in the work area.^[2]
- Post-Handling: Once work is complete, securely seal the chemical container.^[2]
- Doff PPE: Remove PPE carefully in an order that minimizes cross-contamination: gloves, face shield, gown, and goggles.

- Hygiene: Wash hands and any exposed skin thoroughly with soap and water after handling.
[2][3]

Emergency and Spill Response

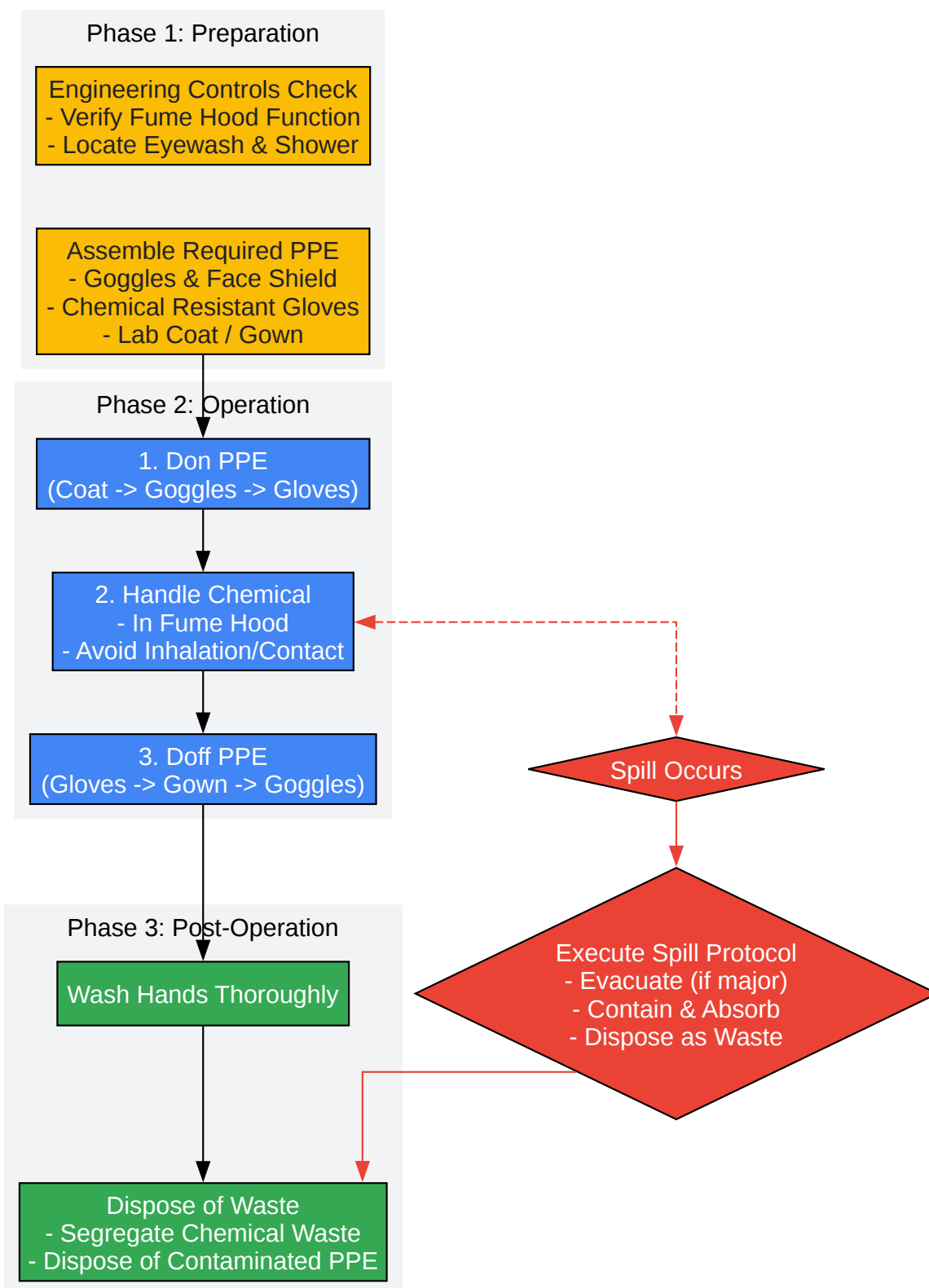
- Minor Spills (inside fume hood):
 - Wear appropriate PPE.[2]
 - Contain and absorb the spill using an inert material such as sand, vermiculite, or earth.[2]
 - Collect the absorbed material and place it into a suitable, labeled container for chemical waste disposal.[2]
 - Decontaminate the area and all equipment used for cleanup.
- Major Spills (outside fume hood):
 - Evacuate personnel from the immediate area and move upwind.[2]
 - Alert the appropriate emergency response team and inform them of the location and nature of the hazard.[2]
 - Only trained personnel with appropriate respiratory protection (SCBA) and full protective gear should attempt to clean up the spill.[2][9]
 - Prevent the spill from entering drains or waterways.[2]

Waste Disposal Plan

- Segregation: Collect all waste containing **2',5'-Dimethylacetophenone**, including contaminated absorbents and disposable PPE, in a dedicated and clearly labeled hazardous waste container.[10]
- Container Management: The waste container must be kept tightly closed except when adding waste, be in good condition, and be compatible with the chemical.[2][10]

- Disposal: Dispose of the chemical waste through an approved waste disposal plant. Consult with your institution's environmental health and safety department and local waste management authorities for specific disposal regulations.[2]
- Empty Containers: Decontaminate empty containers before disposal. Observe all label safeguards until the container is cleaned or destroyed.[2]

Procedural Workflow for Handling 2',5'- Dimethylacetophenone



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **2',5'-Dimethylacetophenone**, from preparation to disposal.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.ie [fishersci.ie]
- 2. static.cymitquimica.com [static.cymitquimica.com]
- 3. Page loading... [guidechem.com]
- 4. Permissible Exposure Limits – OSHA Annotated Table Z-1 | Occupational Safety and Health Administration [osha.gov]
- 5. 2,5 -Dimethylacetophenone 97 2142-73-6 [sigmaaldrich.com]
- 6. 2',5'-Dimethylacetophenone, 97% 5 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 7. corporate.dow.com [corporate.dow.com]
- 8. gerpac.eu [gerpac.eu]
- 9. 3,4-Dimethylacetophenone | CAS#:3637-01-2 | Chemsrc [chemsrc.com]
- 10. engineering.purdue.edu [engineering.purdue.edu]
- To cite this document: BenchChem. [Personal protective equipment for handling 2',5'-Dimethylacetophenone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b146730#personal-protective-equipment-for-handling-2-5-dimethylacetophenone]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com